

Molecular formula and weight of 5-(4-Methylphenyl)-1,3-oxazole

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Compound of Interest

Compound Name: 5-(4-Methylphenyl)-1,3-oxazole

Cat. No.: B126241

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An In-depth Technical Guide on 5-(4-Methylphenyl)-1,3-oxazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **5-(4-Methylphenyl)-1,3-oxazole**, a heterocyclic aromatic organic compound. The information herein is intended to support research and development activities where this compound is of interest.

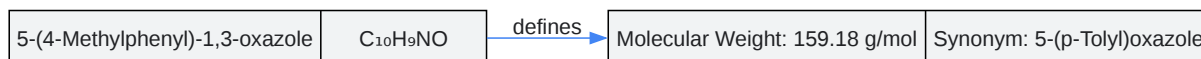
Physicochemical Properties

The fundamental molecular properties of **5-(4-Methylphenyl)-1,3-oxazole** are summarized below. These data are critical for experimental design, analytical method development, and computational modeling.

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₉ NO	[1] [2]
Molecular Weight	159.18 g/mol	[1]
Synonyms	5-(p-Tolyl)oxazole	[1] [2]

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the compound's nomenclature and its core molecular properties.



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Caption: Relationship between compound identity and its key molecular data.

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight, such as mass spectrometry, are widely established and not cited here. Researchers should refer to standard analytical chemistry methodologies for specific applications. The characterization of this compound would typically involve techniques like Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and elemental analysis to confirm its structure and purity, complementing the mass spectrometry data for molecular weight determination.

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References

- 1. chemscene.com [chemscene.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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